

"3-Hydroxy-N,N-dimethylpropanamide" chemical properties and structure

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Hydroxy-N,N-dimethylpropanamide

Cat. No.: B1268151

[Get Quote](#)

An In-depth Technical Guide to 3-Hydroxy-N,N-dimethylpropanamide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties and structure of **3-Hydroxy-N,N-dimethylpropanamide**. The information is curated for professionals in research and development, with a focus on clarity and detailed data presentation.

Core Chemical Properties

3-Hydroxy-N,N-dimethylpropanamide is an organic compound featuring both a hydroxyl and a tertiary amide functional group.^[1] Its chemical characteristics make it a subject of interest in various chemical synthesis applications.^[1]

Quantitative Data Summary

The following table summarizes the key quantitative properties of **3-Hydroxy-N,N-dimethylpropanamide**.

Property	Value	Source
Molecular Formula	C ₅ H ₁₁ NO ₂	[1][2]
Molecular Weight	117.15 g/mol	[1][2]
CAS Number	29164-29-2	[1][3]
Melting Point	~35.85 °C	[1]
Boiling Point	~195.76 °C	[1]
Density	~1.01 g/cm ³	[1]
Water Solubility	> 583,243 mg/L	[1]
InChI	InChI=1S/C5H11NO2/c1-6(2)5(8)3-4-7/h7H,3-4H2,1-2H3	[2]
InChI Key	ZEVPZBDCQLTDHD-UHFFFAOYSA-N	[2]

Chemical Structure

The structure of **3-Hydroxy-N,N-dimethylpropanamide** is characterized by a three-carbon propanamide backbone with a hydroxyl group on the third carbon and two methyl groups attached to the amide nitrogen.

Figure 1: Chemical structure of **3-Hydroxy-N,N-dimethylpropanamide**.

Experimental Protocols

Detailed, step-by-step experimental protocols for the synthesis of **3-Hydroxy-N,N-dimethylpropanamide** are not readily available in the reviewed literature. However, several synthetic strategies have been described.

Synthesis Methodologies

One common approach is the amidation of a 3-hydroxypropionic acid derivative. This can be achieved through a two-step process involving the initial esterification of 3-hydroxypropionic

acid, followed by ammonolysis with dimethylamine. This method is reported to have yields ranging from 70-85% under ambient conditions.[1]

Another cited method involves the reaction of dimethylamine with propionic acid.[1]

A patented method describes the synthesis of N,N-dimethyl-3-hydroxy-propionamide through the alkylation of N,N-dimethylformamide with ethylene glycol in the presence of a Lewis acid catalyst. This process is reported to have a yield of up to 86.3% and is suggested to be suitable for industrial production due to the low toxicity and wide availability of the starting materials.[4]

It is important to note that while these methods are mentioned, specific details regarding reaction conditions, catalysts, solvents, and purification procedures are not provided in the available resources.

Spectroscopic Data

The availability of spectroscopic data for **3-Hydroxy-N,N-dimethylpropanamide**, including ^{13}C NMR, IR, and mass spectra, has been indicated in several chemical databases. However, the actual spectral data and detailed interpretations were not found in the conducted search.

Signaling Pathways and Biological Activity

There is currently no available information in the scientific literature detailing specific signaling pathways in which **3-Hydroxy-N,N-dimethylpropanamide** is involved. The biological activity of this compound has not been extensively studied. Based on its structural features, which include an amide and a hydroxyl group, it has been speculated that it could potentially be investigated for roles in enzyme inhibition or protein-ligand interactions.[1] However, these are theoretical applications and are not supported by experimental evidence at this time.

Conclusion

3-Hydroxy-N,N-dimethylpropanamide is a small organic molecule with well-defined chemical and physical properties. While general synthetic routes have been outlined, detailed experimental protocols and comprehensive spectroscopic analyses are not widely accessible. Furthermore, its biological role and potential involvement in cellular signaling pathways remain unexplored, presenting an opportunity for future research.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Buy 3-Hydroxy-N,N-dimethylpropanamide | 29164-29-2 [smolecule.com]
- 2. 3-HYDROXY-N,N-DIMETHYL-PROPANAMIDE | CAS: 29164-29-2 | Chemical Product | FINETECH INDUSTRY LIMITED - FINETECH INDUSTRY LIMITED - Custom Synthesis and Chemical Reagents Supplier [finetechnology-ind.com]
- 3. 3-HYDROXY-N,N-DIMETHYL-PROPANAMIDE | 29164-29-2 [chemicalbook.com]
- 4. CN117964512B - Synthesis method of N, N-dimethyl-3-methoxy propionamide - Google Patents [patents.google.com]
- To cite this document: BenchChem. ["3-Hydroxy-N,N-dimethylpropanamide" chemical properties and structure]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1268151#3-hydroxy-n-n-dimethylpropanamide-chemical-properties-and-structure]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com